

In-Depth Technical Guide: Physicochemical Properties of 3-(Benzyloxy)oxan-4-one

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Compound of Interest

Compound Name: 3-(Benzyloxy)oxan-4-one

Cat. No.: B1374294

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Introduction

3-(Benzyloxy)oxan-4-one, also known as 3-(benzyloxy)tetrahydro-4H-pyran-4-one, is a heterocyclic ketone with the chemical formula $C_{12}H_{14}O_3$.^{[1][2]} Its structure, featuring a benzyloxy group attached to an oxanone ring, makes it a molecule of interest in synthetic organic chemistry and potentially in medicinal chemistry as a building block for more complex molecules. This guide provides a summary of its known physicochemical properties. While extensive experimental data for this specific compound is limited in publicly available literature, this document compiles the available information and presents a generalized overview of relevant experimental procedures.

Physicochemical Properties

Quantitative data regarding the melting point, boiling point, solubility, and pKa of **3-(Benzyloxy)oxan-4-one** are not readily available in the cited literature. However, its basic molecular properties have been identified. The compound exists as a white solid at room temperature.^[3]

Table 1: Physicochemical Data for **3-(Benzyloxy)oxan-4-one**

Property	Value	Source(s)
Molecular Formula	C12H14O3	[1][2]
Molecular Weight	206.24 g/mol	[1][2][3]
CAS Number	1351450-56-0	[1][2][3][4][5][6]
Physical Form	White Solid	[3]
Synonyms	3-(Benzyloxy)dihydro-2H-pyran-4(3H)-one, 3-Benzyloxy-tetrahydro-pyran-4-one	[1][3]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
pKa	Data not available	

Experimental Protocols

Detailed experimental protocols for the specific synthesis and characterization of **3-(Benzyloxy)oxan-4-one** are not available in the searched literature. However, general methods for the synthesis of related heterocyclic ketones and characterization techniques are well-established.

General Synthesis of Heterocyclic Ketones

The synthesis of oxanone derivatives often involves multi-step reactions that can include cyclization, oxidation, and protection/deprotection of functional groups. A general workflow for the synthesis of a substituted oxanone is depicted below. The synthesis of related compounds, such as 3-(benzyloxy)-4-oxo-4H-pyran-2-carboxylic acid, involves steps like the reaction of a starting material with benzyl bromide, followed by oxidation.[7][8] The purification of such compounds typically involves extraction and recrystallization.[7][8]

Characterization Techniques

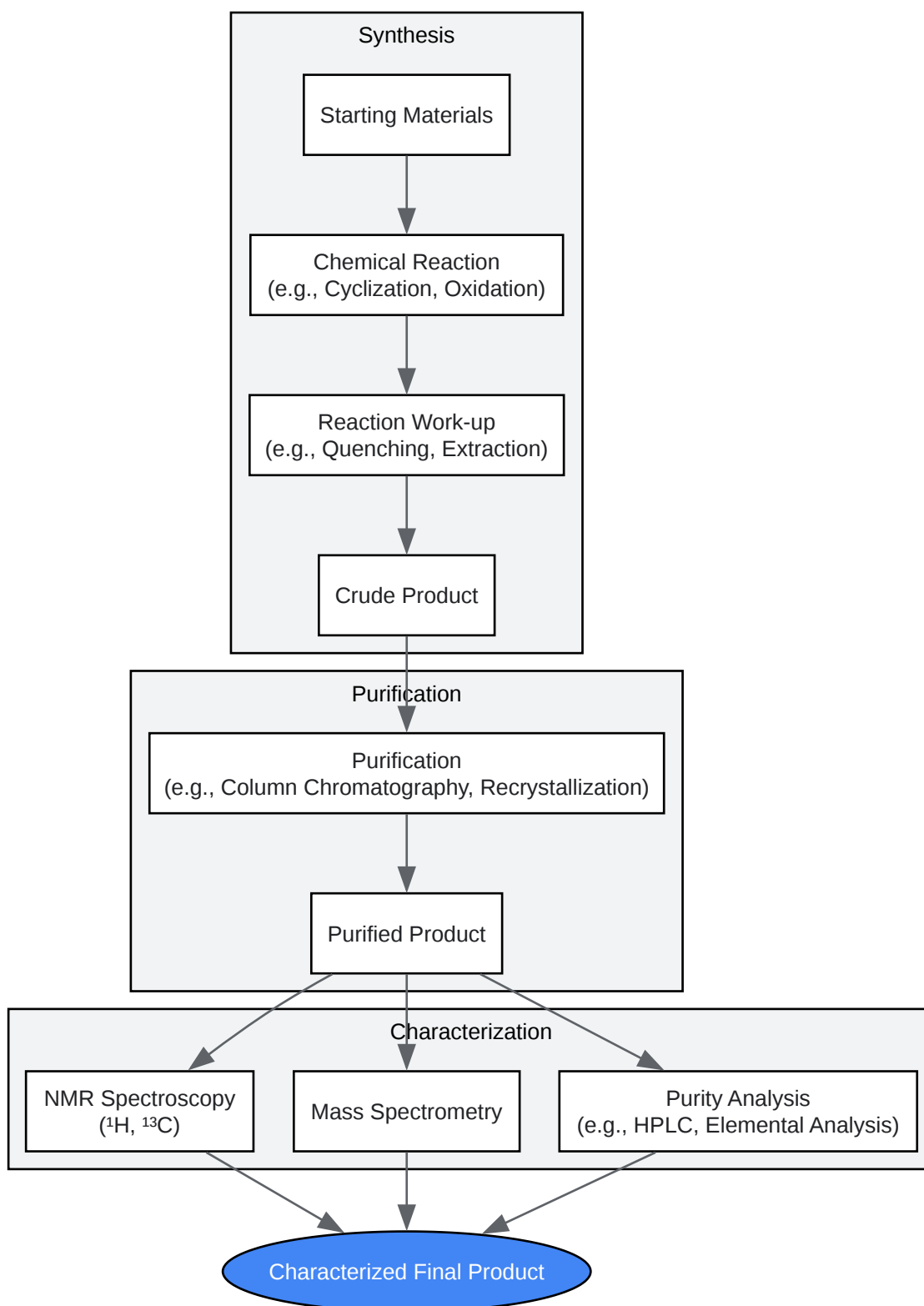
Standard analytical techniques are used to confirm the structure and purity of synthesized heterocyclic compounds.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for elucidating the molecular structure.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the compound's identity.
- Chromatography: Techniques like Thin-Layer Chromatography (TLC) are used to monitor reaction progress, while Column Chromatography is employed for purification.

Visualizations

General Synthesis and Characterization Workflow

As no specific signaling pathways involving **3-(Benzyloxy)oxan-4-one** have been identified in the literature, a generalized workflow for the synthesis and characterization of a heterocyclic ketone is presented below. This diagram illustrates the logical progression from starting materials to a purified and characterized final product.



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Caption: General workflow for synthesis and characterization of a heterocyclic ketone.

Biological Activity

There is currently no information available in the public domain regarding the biological activity or potential signaling pathway involvement of **3-(Benzyloxy)oxan-4-one**. Biological screening of this compound against various targets would be necessary to determine its pharmacological relevance. The general class of 4H-pyran derivatives has been investigated for various biological activities, including antioxidant, antibacterial, and anticancer properties.[9] However, these findings are not directly applicable to **3-(Benzyloxy)oxan-4-one** without specific experimental validation.

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